

# Personal protective equipment for handling (Butylamino)acetonitrile

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## *Compound of Interest*

Compound Name: (Butylamino)acetonitrile

Cat. No.: B146144

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## Essential Safety and Handling Guide for (Butylamino)acetonitrile

For Immediate Use by Laboratory Personnel

This document provides critical safety and logistical information for the handling and disposal of **(Butylamino)acetonitrile**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

**(Butylamino)acetonitrile** is a combustible liquid that is harmful if swallowed, in contact with skin, or inhaled. It can cause skin and serious eye irritation, as well as respiratory irritation. Adherence to the following personal protective equipment (PPE) guidelines and operational protocols is mandatory to minimize risk.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure to **(Butylamino)acetonitrile**. The following table summarizes the required PPE for various laboratory operations involving this chemical.

Body Part	Required PPE	Standard	Operation
Eyes	Safety glasses with side-shields	EN166 / ANSI Z87.1	All operations
Chemical splash goggles	EN166 / ANSI Z87.1	Handling open containers, transfers, reactions	
Face shield (in addition to goggles)	EN166 / ANSI Z87.1	Risk of splashing or aerosol generation	
Hands	Chemical-resistant gloves (Nitrile or Neoprene)	EN374	All handling operations
Respiratory	Type ABEK respirator filter cartridge	EN14387	Inadequate ventilation, weighing, or aerosol generation
Body	Laboratory coat	All operations	
Chemical-resistant apron	Large volume transfers or risk of splashing		
Feet	Closed-toe shoes	All operations	

#### Glove Selection and Use:

Due to the acute dermal toxicity of **(Butylamino)acetonitrile**, proper glove selection is critical.

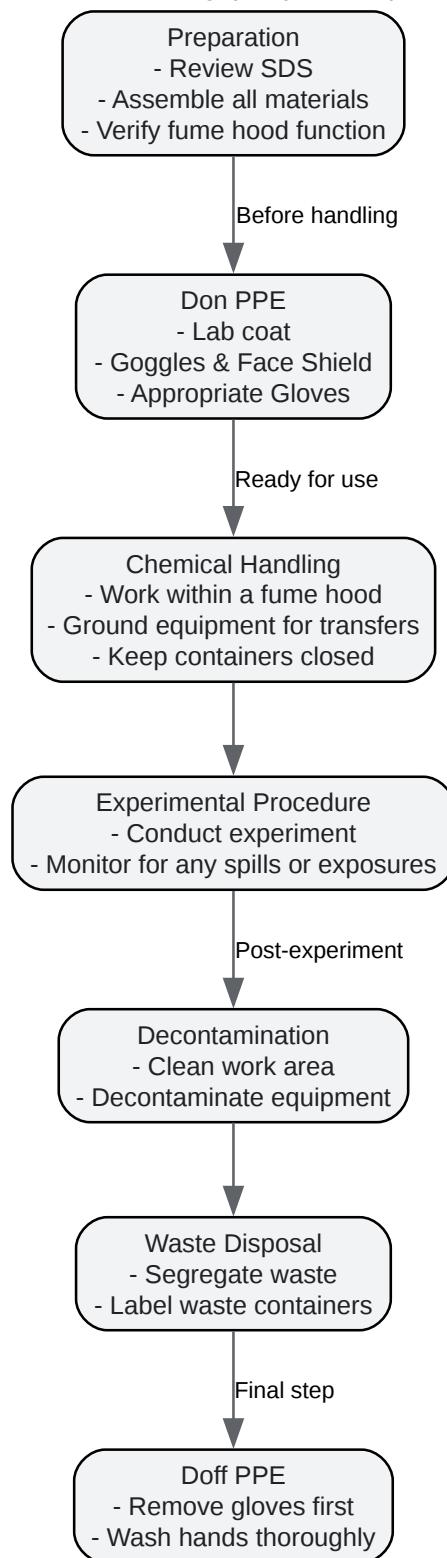
Glove Material	Breakthrough Time	Glove Thickness	Recommendation
Nitrile Rubber	> 480 minutes	0.40 mm	Recommended for general handling
Neoprene	> 480 minutes	0.50 mm	Recommended for extended handling

Important: Always inspect gloves for signs of degradation or puncture before use. Change gloves immediately if they become contaminated.

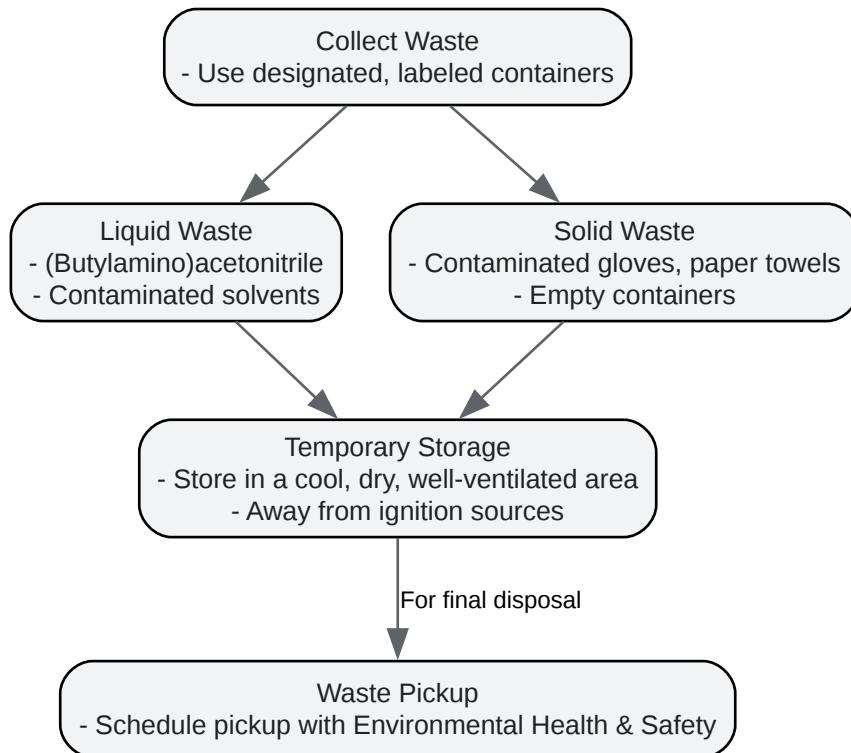
## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **(Butylamino)acetonitrile** is essential for safety. The following workflow outlines the necessary steps for a typical laboratory procedure.

## Workflow for Handling (Butylamino)acetonitrile



## Disposal Workflow for (Butylamino)acetonitrile Waste

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